

Physical and chemical properties of phenyl vinyl ether

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Compound of Interest

Compound Name: Phenyl vinyl ether

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Phenyl Vinyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenyl vinyl ether (PVE), a colorless liquid with a characteristic sweet odor, is an aromatic vinyl ether that serves as a versatile monomer and a valuable intermediate in organic synthesis. Its unique chemical structure, featuring a vinyl group attached to a phenoxy moiety, imparts a distinct reactivity profile that makes it a subject of significant interest in polymer chemistry, materials science, and the development of novel pharmaceuticals. This technical guide provides an in-depth overview of the physical and chemical properties of **phenyl vinyl ether**, detailed experimental protocols for its synthesis and key reactions, and a summary of its reactivity.

Physical and Chemical Properties

The fundamental physical and chemical properties of **phenyl vinyl ether** are summarized in the tables below, providing a quick reference for laboratory and research applications.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O	[1][2]
Molecular Weight	120.15 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Odor	Sweet, pleasant	[3][4]
Boiling Point	155.5 °C (estimated)	[1][3][5]
Melting Point	Not available	[3]
Density	0.978 g/mL at 25 °C	[1][3][5]
Refractive Index (n ²⁰ /D)	1.522	[1][3][5]
Flash Point	16 °C	[1][3][5]
Vapor Pressure	3.87 mmHg at 25 °C	[3]

Chemical Properties and Reactivity

Property	Description	Reference
Polymerization	Readily undergoes cationic polymerization to form poly(phenyl vinyl ether). The polymerization can be initiated by Lewis acids.	[6]
Hydrolysis	Susceptible to acid-catalyzed hydrolysis to yield phenol and acetaldehyde. The reaction proceeds via protonation of the vinyl group.	[7][8][9]
Electrophilic Addition	The double bond reacts with electrophiles such as halogens (e.g., bromine) in an addition reaction.	[10][11]
Cycloaddition Reactions	Can participate as a dienophile in Diels-Alder reactions, particularly with electron-poor dienes.	[12][13][14]
Solubility	Partially soluble in water. Soluble in many organic solvents such as acetone and benzene.	[15][16]

Experimental Protocols

This section provides detailed methodologies for the synthesis and key reactions of **phenyl vinyl ether**.

Synthesis of Phenyl Vinyl Ether via Vinylation of Phenol

The synthesis of **phenyl vinyl ether** can be achieved through the reaction of phenol with an acetylene equivalent. A common laboratory-scale preparation involves a two-step process starting from phenol and ethylene dichloride.[6]

Experimental Workflow: Two-Step Synthesis of **Phenyl Vinyl Ether**

Caption: Two-step synthesis of **phenyl vinyl ether**.

Materials:

- Phenol
- Ethylene dichloride
- Sodium hydroxide (NaOH)
- Potassium hydroxide (KOH), powdered
- Diethyl ether
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux, extraction, and distillation

Procedure:

- Synthesis of β -Chlorophenetole:
 - In a round-bottom flask equipped with a reflux condenser, combine 2 moles of phenol, 2.2 moles of potassium hydroxide, 4 moles of ethylene dichloride, and 300 mL of water.[\[6\]](#)
 - Heat the mixture to reflux and maintain for 26 hours.[\[6\]](#)
 - After cooling, separate the organic layer. If separation is difficult, add more water.[\[6\]](#)
 - Wash the organic layer with a 10% sodium hydroxide solution to remove unreacted phenol, followed by washing with water until neutral.[\[6\]](#)
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Remove the excess ethylene dichloride by distillation.
 - Distill the residue under reduced pressure to obtain crude β -chlorophenetole.

- Synthesis of **Phenyl Vinyl Ether**:

- In a flask equipped with a stirrer, add the crude β -chlorophenetole and powdered potassium hydroxide.
- Heat the mixture gently with stirring to initiate the dehydrochlorination reaction.
- After the reaction is complete, distill the mixture to obtain **phenyl vinyl ether**.
- Further purify the product by fractional distillation.

Cationic Polymerization of Phenyl Vinyl Ether

Phenyl vinyl ether can be polymerized via a cationic mechanism using a Lewis acid initiator. The following is a general procedure.

Caption: Mechanism of acid-catalyzed hydrolysis.

Materials:

- **Phenyl vinyl ether**
- Aqueous acid solution (e.g., dilute hydrochloric acid or sulfuric acid)
- Organic solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware for reaction and extraction

Procedure:

- Reaction Setup:
 - In a round-bottom flask, dissolve **phenyl vinyl ether** in a suitable solvent (e.g., acetone or tetrahydrofuran) if necessary to ensure miscibility with the aqueous acid.
 - Add the aqueous acid solution to the flask with stirring.

- Reaction Monitoring:
 - The reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to follow the disappearance of the starting material.
 - The reaction is typically allowed to proceed at room temperature or with gentle heating until completion.
- Work-up and Product Isolation:
 - Once the reaction is complete, neutralize the mixture with a suitable base (e.g., sodium bicarbonate solution).
 - Extract the product mixture with an organic solvent like diethyl ether.
 - Wash the organic layer with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude product mixture containing phenol and acetaldehyde. The products can be further purified by distillation or chromatography if necessary.

Conclusion

Phenyl vinyl ether is a valuable and reactive monomer with a well-defined set of physical and chemical properties. Its ability to undergo cationic polymerization, acid-catalyzed hydrolysis, and various addition and cycloaddition reactions makes it a versatile tool for synthetic chemists. The experimental protocols provided in this guide offer a foundation for the synthesis and manipulation of this important compound in a research setting. As with all chemical procedures, appropriate safety precautions should be taken when handling **phenyl vinyl ether** and the associated reagents.

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